UoS12258 Technical Support Center: Solubility and Vehicle Preparation

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Compound of Interest

Compound Name:	*UoS12258*
Cat. No.:	*B11938622*

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This technical support center provides researchers, scientists, and drug development professionals with essential information and guidance on the solubility and vehicle preparation of **UoS12258** for experimental use. The following troubleshooting guides and frequently asked questions (FAQs) are designed to address common challenges encountered during the handling and administration of this AMPA receptor positive allosteric modulator.

Solubility Data

UoS12258 is a hydrophobic compound with limited aqueous solubility. The primary solvent for creating stock solutions is Dimethyl Sulfoxide (DMSO).

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)
DMSO	33.44	100

Vehicle Preparation Protocols

Detailed experimental protocols for the preparation of **UoS12258** vehicles for both in vitro and in vivo studies are provided below.

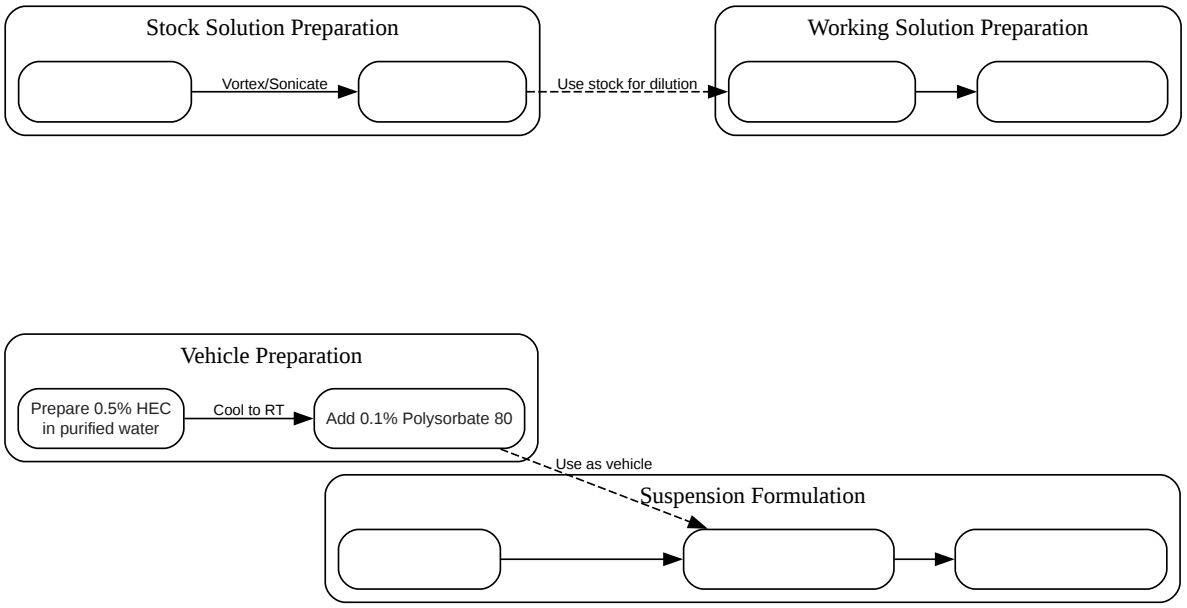
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In Vitro Vehicle Preparation

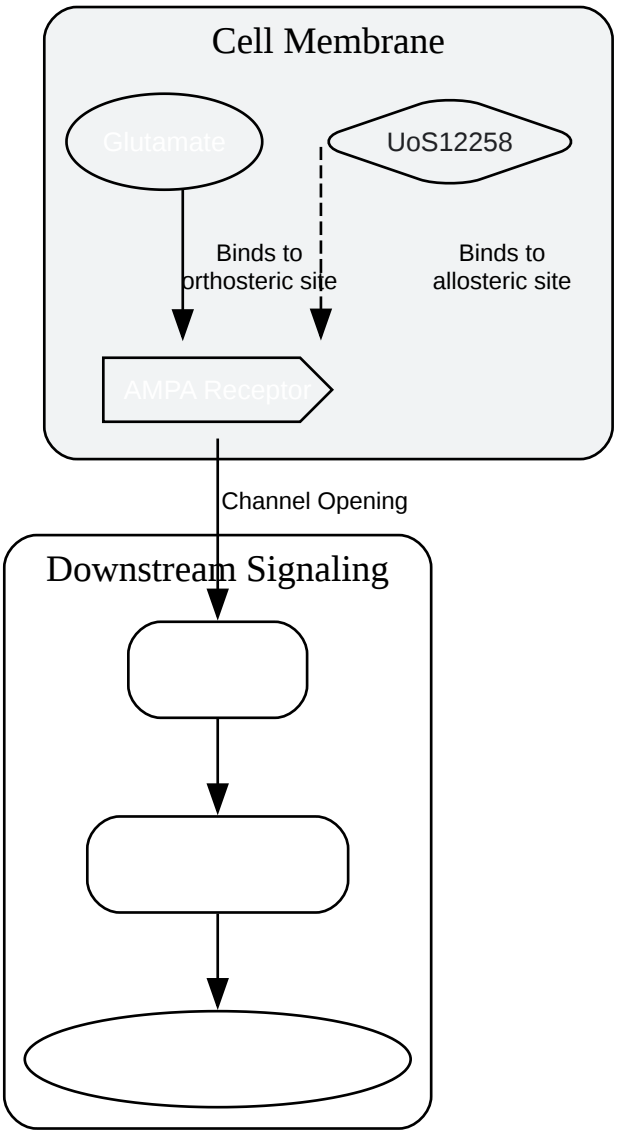
For most cell-based assays, **UoS12258** should first be dissolved in 100% DMSO to create a high-concentration stock solution (e.g., 10-100 mM). This stock solution should then be serially diluted in the appropriate cell culture medium to the final desired concentration.

Key Consideration: The final concentration of DMSO in the cell culture medium should be kept to a minimum, typically below 0.5%, to avoid solvent-induced cytotoxicity.[1]

Experimental Workflow for In Vitro Solution Preparation



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References

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